

safety and handling guidelines for Pyranthrone powder

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An In-depth Technical Guide to the Safety and Handling of **Pyranthrone** Powder

For researchers, scientists, and drug development professionals, a comprehensive understanding of the safety and handling protocols for chemical compounds is paramount. This guide provides a detailed overview of the core safety, handling, and toxicological information for **Pyranthrone** powder, a vat dye also known as C.I. 59700, Vat Orange 9, and Pyranthrenedione. While extensive research on its biological signaling pathways is not publicly available, this document synthesizes the existing safety data to ensure its proper management in a laboratory setting.

Physicochemical Properties

Understanding the physical and chemical properties of **Pyranthrone** is fundamental to its safe handling and storage.



Property	Data	
Molecular Formula	C30H14O2	
Molecular Weight	406.43 g/mol	
Appearance	Orange powder	
Solubility	Insoluble in water, slightly soluble in ethanol, soluble in tetrahydronaphthalene and xylene.[1]	
Behavior in Acid	Dark blue in concentrated sulfuric acid, with a yellow-orange precipitate forming after dilution. [2]	
Behavior in Base	Bluish-red in an alkaline hydrosulfite solution.[2]	
Light Fastness	Excellent light fastness of Grade 6-7.[2]	

Toxicological Data

The available toxicological data for **Pyranthrone** powder is primarily from standard safety assessments. Detailed mechanistic studies or comprehensive genotoxicity and carcinogenicity data are not extensively reported in the public domain.

Endpoint	Result	Species	Method
Acute Oral Toxicity	LD50: > 6400 mg/kg	OECD 404	
Skin Irritation	Non-irritating	Rabbit	OECD 405
Eye Irritation	Non-irritating	Rabbit	
Sensitization	No sensitizing effects known.		
Mutagenicity	No data available.	_	
Reproductive Toxicity	No information available.	_	
Carcinogenicity	No data available.	_	



Hazard Identification and Precautionary Measures

Pyranthrone powder is considered to have low acute toxicity. However, as with any fine powder, it poses a risk of dust explosion and respiratory irritation if handled improperly.

Hazard Statements

- May form combustible dust concentrations in air.
- May cause respiratory irritation.[1][3]
- Causes skin irritation.[1][3]
- Causes serious eye irritation.[1][3]

Precautionary Statements

- P261: Avoid breathing dust.[3][4]
- P264: Wash skin thoroughly after handling.[3]
- P271: Use only outdoors or in a well-ventilated area.[3]
- P280: Wear protective gloves/eye protection/face protection.[3][4]

Experimental Protocols

Detailed experimental protocols for the toxicological endpoints listed above are not provided in the readily available safety data sheets. The provided information typically references standardized OECD guidelines without detailing the specific laboratory procedures followed. For researchers requiring this level of detail, direct inquiry with the supplier or manufacturer of the specific **Pyranthrone** powder is recommended.

Signaling Pathways and Mechanism of Action

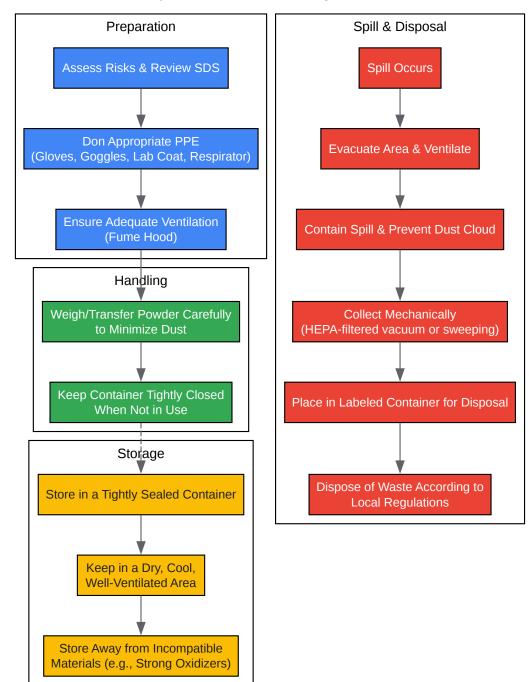
As of the latest available data, there is no published research detailing the specific biological signaling pathways affected by **Pyranthrone**. Its primary application is as a dye, and its interactions with cellular systems at a molecular level have not been a significant focus of public domain research. Therefore, diagrams of signaling pathways cannot be provided.



Safe Handling and Storage Workflow

Proper handling and storage procedures are critical to minimize exposure and ensure a safe laboratory environment. The following workflow outlines the key steps for managing **Pyranthrone** powder.





Pyranthrone Powder Handling Workflow

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Caption: Workflow for the safe handling, storage, and disposal of **Pyranthrone** powder.



Emergency ProceduresFirst Aid Measures

- After Inhalation: Move the person to fresh air. If symptoms persist, seek medical advice.[5]
- After Skin Contact: Wash with soap and plenty of water.
- After Eye Contact: Rinse opened eyes with plenty of water for at least 15 minutes and consult a physician.[5]
- After Ingestion: Rinse mouth with water and drink plenty of water. Seek medical attention if symptoms occur.[5]

Fire-Fighting Measures

- Suitable Extinguishing Media: Foam, extinguishing powder, water spray.[5]
- Unsuitable Extinguishing Media: Water jet, as it may spread the fire.
- Specific Hazards: Risk of dust explosion.[5] Finely dispersed dust in the air in sufficient concentrations and in the presence of an ignition source is a potential dust explosion hazard.

Accidental Release Measures

- Personal Precautions: Do not inhale dust.[5] Ensure adequate ventilation.
- Environmental Precautions: Prevent contamination of soil, drains, and surface waters.[5]
- Methods for Cleaning Up: Take up mechanically and collect in suitable containers for disposal. Avoid dust formation.[5] For large spills, sweep or shovel the material into a labeled container. For small spills, a HEPA-filtered vacuum cleaner is recommended.

Stability and Reactivity

- Chemical Stability: Stable under recommended storage conditions.
- Conditions to Avoid: Avoid humidity and static electricity discharge.[5]



- Incompatible Materials: Strong oxidizing agents.
- Hazardous Decomposition Products: None if stored and handled according to specifications.
 [5]

Ecological Information

- Aquatic Toxicity: No negative effects on fish and daphnia have been reported.[5]
- Persistence and Degradability: As a very insoluble product, it can be removed from water mechanically in effluent treatment plants.[5]
- Mobility: Not water-soluble.[5]

This guide provides a foundational understanding of the safety and handling of **Pyranthrone** powder based on currently available information. For any specialized application or in-depth toxicological assessment, further investigation and consultation with safety professionals are strongly advised.

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